

Unraveling the Molecular Mechanisms of **cis-Hinkiresinol**: A Technical Guide

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Compound of Interest

Compound Name: ***cis-Hinkiresinol***

Cat. No.: **B12373430**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

cis-Hinkiresinol, a naturally occurring lignan also known as cis-hinokiresinol or nyasol, has garnered significant scientific interest due to its diverse biological activities. This technical guide provides an in-depth exploration of the molecular mechanisms underlying its multifaceted effects, with a focus on its anti-inflammatory, estrogenic, and anti-angiogenic properties. This document summarizes key quantitative data, provides detailed experimental methodologies for cited experiments, and presents visual representations of the implicated signaling pathways to facilitate a comprehensive understanding for researchers and drug development professionals.

Core Mechanisms of Action

cis-Hinkiresinol exerts its biological effects through the modulation of several key signaling pathways. The primary mechanisms identified to date include the inhibition of pro-inflammatory enzymes, interaction with estrogen receptors, and modulation of angiogenic factors.

Anti-Inflammatory Activity: Inhibition of COX-2, iNOS, and 5-LOX

A significant component of **cis-Hinkiresinol**'s therapeutic potential lies in its anti-inflammatory properties. It has been shown to directly inhibit the activity of cyclooxygenase-2 (COX-2),

inducible nitric oxide synthase (iNOS), and 5-lipoxygenase (5-LOX), key enzymes in the inflammatory cascade.

- Cyclooxygenase-2 (COX-2): By inhibiting COX-2, **cis-Hinkiresinol** reduces the production of prostaglandins, which are potent inflammatory mediators.
- Inducible Nitric Oxide Synthase (iNOS): Inhibition of iNOS by **cis-Hinkiresinol** leads to decreased production of nitric oxide (NO), a signaling molecule that, in excess, contributes to inflammation and tissue damage.
- 5-Lipoxygenase (5-LOX): **cis-Hinkiresinol** also impedes the 5-LOX pathway, thereby reducing the synthesis of leukotrienes, another class of inflammatory mediators.

The inhibition of these enzymes suggests a potential therapeutic role for **cis-Hinkiresinol** in inflammatory diseases.

Estrogenic Activity: Interaction with Estrogen Receptors

cis-Hinkiresinol exhibits estrogen-like activity by binding to estrogen receptors (ERs). This interaction can trigger downstream signaling cascades, such as the mitogen-activated protein kinase (MAPK)/extracellular signal-regulated kinase (ERK) pathway. This estrogenic activity is responsible for effects such as the stimulation of proliferation in estrogen-dependent breast cancer cell lines like T47D. The stimulatory effects of **cis-Hinkiresinol** in these cells can be blocked by estrogen antagonists, confirming its action through the estrogen receptor.

Anti-Angiogenic Effects: Modulation of VEGF Signaling

The anti-angiogenic properties of **cis-Hinkiresinol** are linked to its ability to interfere with vascular endothelial growth factor (VEGF) signaling. By inhibiting the proliferation of endothelial cells, **cis-Hinkiresinol** can potentially suppress the formation of new blood vessels, a critical process in tumor growth and metastasis. This effect may be mediated, in part, through the downstream consequences of its interaction with estrogen receptor signaling pathways, which are known to influence VEGF expression.

Quantitative Data

The following tables summarize the available quantitative data on the biological activities of **cis-Hinkiresinol**.

Table 1: Antioxidant and Anti-atherogenic Activities

Activity	IC50 (μM)
ABTS cation radical scavenging	45.6
Superoxide anion radical scavenging	40.5
Lp-PLA2 inhibition	284.7
hACAT1 inhibition	280.6
hACAT2 inhibition	398.9
LDL-oxidation inhibition	5.6

Table 2: Anti-inflammatory Activity

Target	Effect	Concentration
COX-2 mediated PGE2 production	Significant inhibition	> 1 μM
iNOS mediated NO production	Significant inhibition	> 1 μM
5-LOX mediated leukotriene production	Inhibition	Not specified

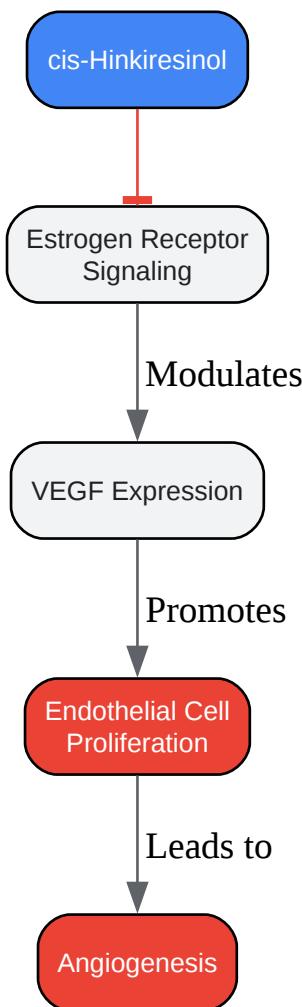
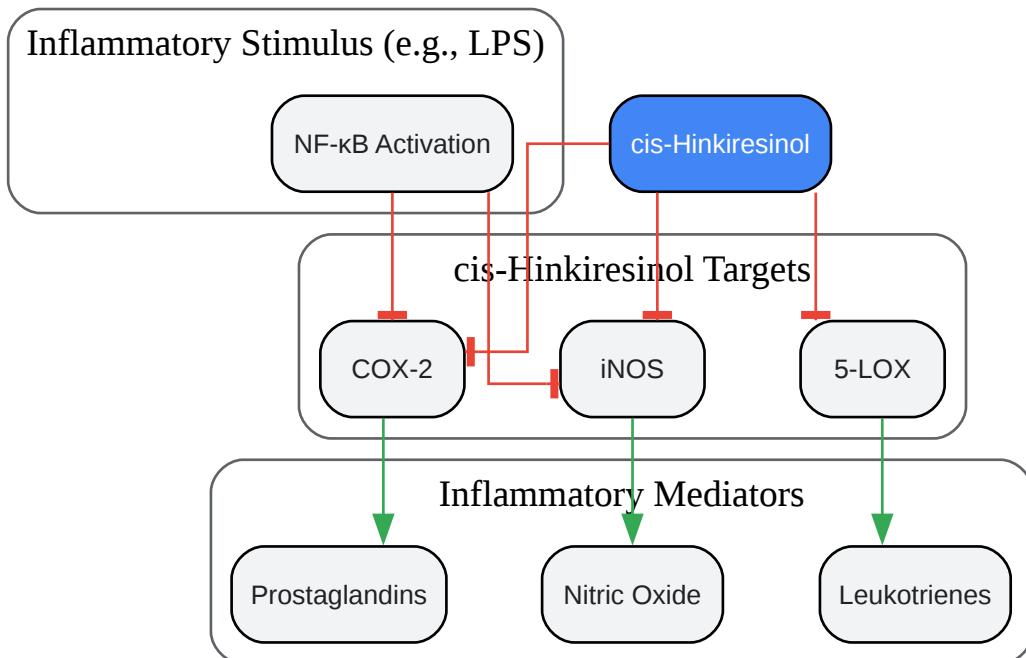
Signaling Pathways

The following diagrams illustrate the key signaling pathways modulated by **cis-Hinkiresinol**.



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Estrogen Receptor Signaling Pathway for **cis-Hinkiresinol**.



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